FLTX1: A Comparative Analysis of Estrogen Receptor Affinity

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Compound of Interest

Compound Name:	*FLTX1*
Cat. No.:	*B10824545*

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This guide provides a detailed comparison of the binding affinity of the fluorescent tamoxifen derivative, **FLTX1**, for the estrogen receptor alpha (ERα) and estrogen receptor beta (ERβ). The information is supported by available experimental data and detailed methodologies to assist researchers in evaluating **FLTX1** for their studies.

Executive Summary

FLTX1, a fluorescent derivative of tamoxifen, demonstrates a binding affinity for estrogen receptors (ERs) that is comparable to tamoxifen itself.[1][2] Extensive research has characterized its interaction with ERα, revealing a moderate binding affinity. However, direct quantitative data on the binding affinity of **FLTX1** for ERβ is not readily available in the current body of scientific literature. This guide presents the known affinity for ERα and leverages data from tamoxifen and its active metabolite, 4-hydroxytamoxifen, to provide a contextual comparison for its potential interaction with ERβ.

Comparative Binding Affinity of **FLTX1** and Related Compounds

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The following table summarizes the binding affinity of **FLTX1**, tamoxifen, and its active metabolite 4-hydroxytamoxifen for ERα and ERβ. The data for **FLTX1** is limited to ERα, while the data for tamoxifen and 4-hydroxytamoxifen are provided to offer a potential, though indirect, comparison for ERβ affinity.

Compound	Receptor	Parameter	Value	Species/System	Reference
FLTX1	ERα	IC50	87.5 nM	Rat Uterine Cytosol	[3][4]
	ERβ	IC50	Data Not Available	-	
Tamoxifen	ERα	Ki	3.4–9.69 nM	Human	[5]
	ERβ	Ki	2.5 nM	Human	[5]
4-Hydroxytamoxifen (Afimoxifene)	ERα	Ki	2.3 (0.1–3.61) nM	Human	[5]
	ERβ	Ki	0.04–4.8 nM	Human	[5]

Note: The IC50 value represents the concentration of a ligand that is required for 50% inhibition of the binding of a radioligand. The Ki value is the inhibition constant for a drug; a smaller Ki value indicates greater binding affinity. The data for tamoxifen and 4-hydroxytamoxifen suggest that these compounds have a similar or slightly higher affinity for ERβ compared to ERα.[5] Given that **FLTX1**'s affinity for ERs is similar to tamoxifen, it is plausible that **FLTX1** also exhibits affinity for ERβ, though this remains to be experimentally verified.[1][2]

Experimental Protocols

The binding affinity of **FLTX1** for ERα was determined using a competitive radioligand binding assay. This standard method is widely used to characterize the interaction of a compound with a receptor.

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Competitive Radioligand Binding Assay for Estrogen Receptors

Objective: To determine the binding affinity of a test compound (e.g., **FLTX1**) for ERα and ERβ by measuring its ability to compete with a radiolabeled ligand for binding to the receptor.

Materials:

- Receptor Source: Rat uterine cytosol (rich in ERα) or recombinant human ERα and ERβ.
- Radioligand: [^{3}H]Estradiol ([^{3}H]E_2), a high-affinity estrogen receptor ligand.
- Test Compound: **FLTX1**, dissolved in an appropriate solvent (e.g., DMSO).
- Assay Buffer: Tris-based buffer (e.g., 10 mM Tris, 1.5 mM EDTA, 10% glycerol, 1 mM DTT, pH 7.4).
- Separation Medium: Dextran-coated charcoal or filtration apparatus with glass fiber filters.
- Scintillation Cocktail and Counter.

Procedure:

- Preparation of Receptor: Uteri from ovariectomized rats are homogenized in assay buffer and centrifuged to obtain a cytosolic fraction containing ERα. For assays with specific receptor subtypes, recombinant human ERα or ERβ can be used.
- Incubation: A constant concentration of [^{3}H]E_2 is incubated with the receptor preparation in the presence of increasing concentrations of the unlabeled test compound (**FLTX1**).
- Equilibrium: The incubation is carried out for a sufficient time (e.g., 18 hours) at a controlled temperature (e.g., 4°C) to reach binding equilibrium.
- Separation of Bound and Free Radioligand: Dextran-coated charcoal is added to adsorb the unbound [^{3}H]E_2, followed by centrifugation to pellet the charcoal. Alternatively, the incubation mixture is rapidly filtered through glass fiber filters, which trap the receptor-bound radioligand.

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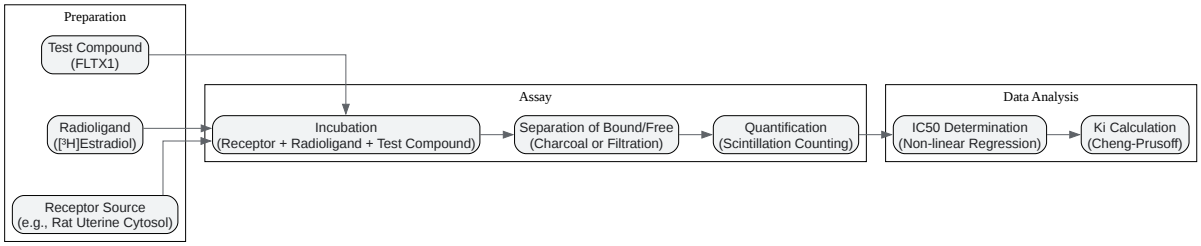
- Quantification: The amount of radioactivity in the supernatant (for charcoal method) or on the filters is measured using a liquid scintillation counter.
- Data Analysis: The concentration of the test compound that inhibits 50% of the specific binding of [^{3}H]E_2 (IC50) is determined by non-linear regression analysis of the competition curve. The Ki value can then be calculated using the Cheng-Prusoff equation.



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Competitive Radioligand Binding Assay Workflow.

Estrogen Receptor Signaling Pathways

Estrogen receptors, ERα and ERβ, are ligand-activated transcription factors that mediate the effects of estrogens. Upon ligand binding, they can regulate gene expression through several pathways.[6] **FLTX1**, as a tamoxifen derivative, acts as a selective estrogen receptor modulator (SERM), meaning it can have agonistic or antagonistic effects depending on the tissue and the specific ER subtype.[2]

Classical (Genomic) Signaling Pathway

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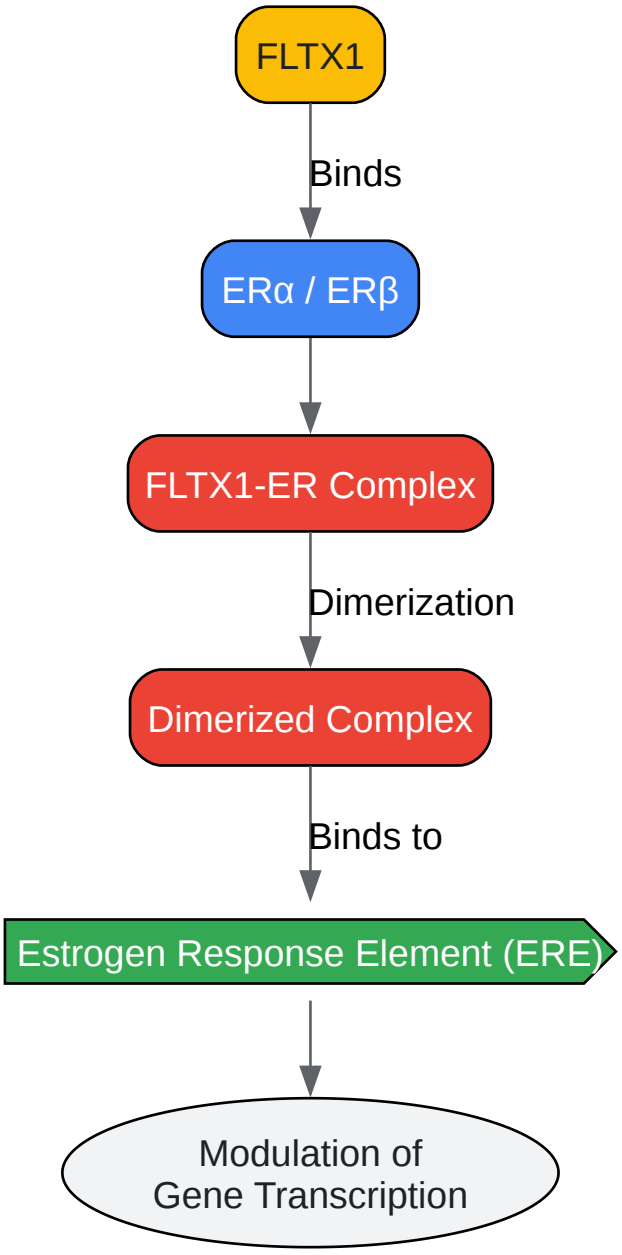
In the classical pathway, the ER-ligand complex translocates to the nucleus, dimerizes, and binds to specific DNA sequences known as Estrogen Response Elements (EREs) in the promoter regions of target genes, thereby modulating their transcription.



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Classical Estrogen Receptor Signaling Pathway.

Non-Genomic Signaling Pathway

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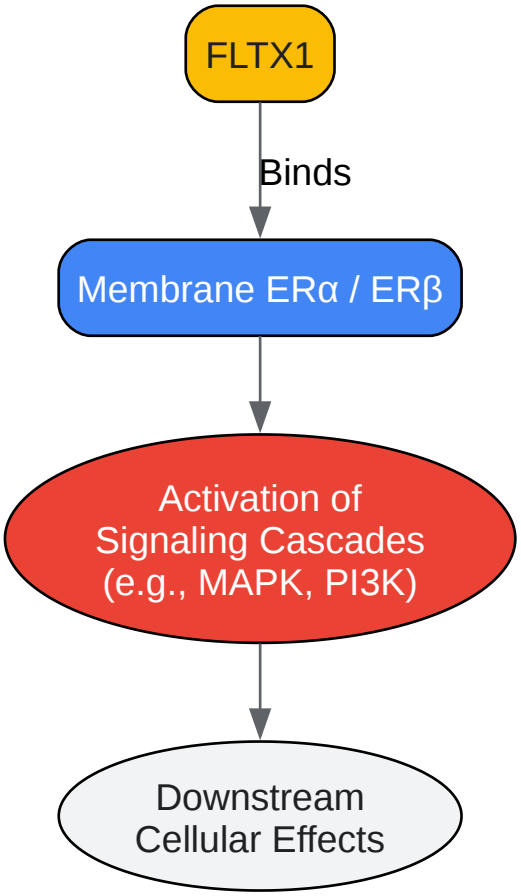
ERs can also be localized to the plasma membrane and, upon ligand binding, rapidly activate intracellular signaling cascades, such as the MAPK/ERK and PI3K/AKT pathways, without direct binding to DNA.[1][7] These pathways can, in turn, influence gene expression and other cellular processes.



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Non-Genomic Estrogen Receptor Signaling Pathway.

Conclusion

FLTX1 exhibits a binding affinity for ERα in the nanomolar range, comparable to its parent compound, tamoxifen.[1][2][3][4] While direct experimental data for its affinity to ERβ is currently lacking, the known affinities of tamoxifen and 4-hydroxytamoxifen for both receptor subtypes suggest that **FLTX1** may also interact with ERβ. Further research is warranted to fully elucidate the binding profile of **FLTX1** across both estrogen receptor subtypes, which will be critical for its development and application as a selective fluorescent probe and potential therapeutic agent.

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